

Proper Disposal Procedures for Duralloy Products

Author: BenchChem Technical Support Team. Date: December 2025




The term "**Duralloy**" encompasses a range of materials, including thermosetting powder coatings, heat-treated metal alloys, and epoxy-based pastes. The correct disposal procedure is contingent upon the specific type of **Duralloy** product in use. For researchers, scientists, and drug development professionals, understanding these distinctions is crucial for ensuring laboratory safety and environmental compliance. This guide provides detailed operational and disposal plans for each category of **Duralloy** material.

Identifying Your Duralloy Product

Before proceeding with disposal, it is imperative to identify the nature of your **Duralloy** material. Consult the product's Safety Data Sheet (SDS) or technical data sheet. The disposal path will diverge significantly depending on whether you are handling a powder coating, a solid metal alloy, or a chemical paste.





Click to download full resolution via product page

Caption: Initial decision workflow for **Duralloy** product identification.

Duralloy Powder Coatings: Disposal and Waste Management

Duralloy powder coatings are durable, polyester thermosetting powders applied electrostatically and cured with heat.[1] While many formulations are classified as non-hazardous, waste management must be handled with care due to the fine particulate nature of the powder.

Immediate Safety and Handling of Powder Coating Waste

Fine powder particles can easily become airborne, creating dust clouds that may irritate the lungs or eyes.[2] In high concentrations, airborne powder can also pose a fire or explosion risk. [2]

 Personal Protective Equipment (PPE): Always wear appropriate PPE when handling waste powder. This includes:



- A suitable respirator or dust mask (NIOSH-approved).[3][4]
- Safety glasses or goggles to protect eyes from particulates.[5]
- Gloves and long-sleeved clothing to prevent skin contact.[3][6]
- Ventilation: Handle waste powder in a well-ventilated area to minimize dust accumulation.[7]
- · Spill Management:
 - Small Spills: Wear protective equipment. Wipe up with a damp absorbent material (e.g., clean rag, paper towels). Allow the absorbent material to dry before disposal.
 - Large Spills: Increase ventilation. Cover with a damp, inert absorbent material like sand or soil to avoid generating dust. Sweep or vacuum the material into a properly labeled container for disposal.[7]

Step-by-Step Disposal Plan for Powder Coatings

- Segregation and Collection:
 - Collect waste powder overspray and unused powder in designated, sealable containers.
 - Clearly label the container as "Waste Powder Coating" and include the specific product name.[8]
 - Do not mix different types or colors of powder waste if you intend to explore recycling options, as this can contaminate the waste stream.[9]
- Explore Reuse and Recycling Options (Preferred):
 - Internal Reuse: The most environmentally friendly option is to reclaim and reuse oversprayed powder.[10] This can achieve over 95% recovery under controlled conditions. [11][12]
 - External Recycling: Contact third-party recycling services that can reprocess powder coating waste.[13] Some manufacturers partner with companies to repurpose powder waste into other plastic feedstocks.[11]








- Final Disposal (If Reuse/Recycling is Not Feasible):
 - Hazardous vs. Non-Hazardous Determination: Although many **Duralloy** powders are non-hazardous, consult the SDS and local regulations.[14] Some formulations may contain components that classify them as hazardous waste.[15] A leaching test may be required to make this determination (see Experimental Protocols).
 - Contact Waste Management Authority: Rules for landfill disposal vary. Contact your local environmental protection agency or licensed waste disposal service.[8][16]
 - Landfill Disposal: If deemed non-hazardous by local authorities, the sealed containers of waste powder can typically be disposed of at an approved land waste site.[7] Ensure containers are securely sealed to prevent leaks and nuisance dust.[16]





Click to download full resolution via product page

Caption: Workflow for **Duralloy** powder coating waste management.



Data Presentation: Waste Generation

The following data is derived from an Environmental Product Declaration for the **Duralloy** powder coat range and represents waste generated for a specific application scenario.[17]

| Waste Category | Unit | Value per 1 m² (0.11 kg) of applied coating with 30% loss |
|--|------|---|
| Hazardous Waste Disposed (HWD) | kg | 3.45E-09 |
| Non-Hazardous Waste Disposed (NHWD) | kg | 9.46E-02 |
| Radioactive Waste Disposed (RWD) | kg | 2.90E-05 |

Experimental Protocols: Leaching Test

To determine if a solid waste (like cured powder coating) has the potential to leach hazardous components into the environment, a standardized leaching test is often employed. The US EPA's Toxicity Characteristic Leaching Procedure (TCLP) is a common example.[18]

Objective: To simulate the leaching a waste may undergo if disposed of in a municipal landfill and determine if the leachate is hazardous.

Methodology (Simplified from EPA Method 1311):

- Sample Preparation:
 - Obtain a representative sample of the waste material.
 - The particle size of the solid must be reduced to less than 9.5 mm. Cured powder coating chips may need to be ground.
- Extraction Fluid Selection:



- Determine the pH of the waste material by mixing 5.0 g of the solid with 96.5 mL of deionized water and measuring the pH.
- If the pH is < 5.0, use Extraction Fluid #1 (a sodium acetate buffer solution with a pH of 4.93 ± 0.05).
- If the pH is > 5.0, add 3.5 mL of 1.0 N HCl, stir, and measure the pH again. If the pH is now < 5.0, use Extraction Fluid #1. If it is still > 5.0, use Extraction Fluid #2 (a dilute acetic acid solution with a pH of 2.88 ± 0.05).

Leaching Procedure:

- Place a pre-weighed amount of the solid waste sample (e.g., 100 grams) into an extraction vessel.
- Add an amount of the selected extraction fluid equal to 20 times the weight of the solid sample (e.g., 2000 mL or 2.0 L for a 100 g sample).
- Seal the vessel and secure it in a rotary agitation device.
- Rotate the vessel at 30 ± 2 rpm for 18 ± 2 hours. The temperature should be maintained at 23 ± 2 °C.

• Leachate Analysis:

- After agitation, allow the solid to settle.
- Filter the liquid phase (the leachate) through a 0.6 to 0.8 μm glass fiber filter.
- The collected leachate is then analyzed for the presence and concentration of specific contaminants (e.g., heavy metals, organic compounds) as defined by regulatory limits.
- If the concentration of any contaminant in the leachate exceeds the regulatory threshold,
 the waste must be managed as hazardous waste.

Duralloy Heat-Treated Alloys: Disposal Procedures



This form of **Duralloy** is a fine-grained alloy steel containing chrome, molybdenum, and manganese, used in applications requiring high tensile strength and resistance to wear.[19][20]

Step-by-Step Disposal Plan for Metal Alloys

As a solid, non-hazardous metal, **Duralloy** alloys are fully recyclable.

- Segregation: Keep **Duralloy** scrap separate from other metals and waste materials to maintain its value for recycling.
- Collection: Store scrap metal in a designated bin or container.
- Contact a Scrap Metal Recycler:
 - Locate a reputable metal recycling facility that handles alloy steels.
 - These facilities can melt down the metal so it can be used to produce new steel products.
 [21][22]
 - Recycling chrome, manganese, and other elements in the alloy conserves natural resources and reduces landfill waste.[21][23]

METALCLAD DurAlloy (Epoxy Paste): Disposal Procedures

This product is a two-part epoxy-based paste containing ingredients such as Barium Sulfate and Bisphenol A Diglycidyl Ether Polymer.[24] It is classified as an environmentally hazardous substance and requires disposal as chemical hazardous waste.[24]

Step-by-Step Disposal Plan for Epoxy Paste

- Safety Precautions: Always handle with appropriate PPE, including gloves and eye protection, to avoid skin and eye irritation.[24]
- Container Management:
 - Keep waste material in its original container or a compatible, sealed, and clearly labeled container.



- The label must read "Hazardous Waste" and list the chemical constituents.
- Curing (if applicable): In some cases, fully curing the mixed epoxy may render it an inert solid. However, you must confirm with your institution's environmental health and safety (EHS) office and local regulations whether the cured solid can be disposed of as nonhazardous waste. Uncured components are hazardous.
- Contact EHS/Licensed Waste Contractor:
 - Do not dispose of this material down the drain or in regular trash.
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor for pickup and proper disposal in accordance with all regulations.

Duraloy Engineering Plastics: Disposal Procedures

These materials are specially formulated engineering plastics and proprietary polymeric alloys used for components like seals and wear rings.[25]

General Disposal Guidance for Engineering Plastics

- Identification: Identify the specific type of plastic if possible. The material properties will determine its recyclability.
- Recycling: Check with your local recycling facility to see if they accept this type of industrial plastic.
- Landfill: If recycling is not an option, the material can typically be disposed of in a standard landfill. Place it in a sealed container to prevent it from becoming a microplastic pollutant.
- Consult Regulations: Always adhere to local and institutional guidelines for the disposal of plastic waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. dulux-international.hbkagency.au [dulux-international.hbkagency.au]
- 2. Powder Coating Safety Tips for Storing & Handling Materials [paintbooth.com]
- 3. Guide to Powder Coating Safety and Compliance Standards [coast2coastpowdercoating.com]
- 4. Recommended Powder Coating Equipment and Supplies | Prismatic Powders [prismaticpowders.com]
- 5. int-enviroguard.com [int-enviroguard.com]
- 6. nspcoatings.co.uk [nspcoatings.co.uk]
- 7. duluxpowders.com.au [duluxpowders.com.au]
- 8. ehow.com [ehow.com]
- 9. fmamfg.org [fmamfg.org]
- 10. duluxpowders.co.nz [duluxpowders.co.nz]
- 11. Dulux Powder Coatings Sustainability [duluxpowders.com.au]
- 12. Sustainability [duluxpowders.co.nz]
- 13. mntap.umn.edu [mntap.umn.edu]
- 14. go.lupinsys.com [go.lupinsys.com]
- 15. go.lupinsys.com [go.lupinsys.com]
- 16. Frequently Asked Questions [duluxpowders.co.nz]
- 17. duluxpowders.co.nz [duluxpowders.co.nz]
- 18. Leaching tests Leaching [leachingtests.com]
- 19. ameralloy.com [ameralloy.com]
- 20. ameralloy.com [ameralloy.com]
- 21. cohenusa.com [cohenusa.com]
- 22. azom.com [azom.com]
- 23. Manganese Recycling 911Metallurgist [911metallurgist.com]
- 24. dreammall.shop [dreammall.shop]
- 25. ahpseals.com [ahpseals.com]







 To cite this document: BenchChem. [Proper Disposal Procedures for Duralloy Products].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046103#duralloy-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com